

elemental analysis calculation for C₁₄H₉ClO₃

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Compound of Interest

Compound Name: 4-Formylphenyl 4-chlorobenzoate

CAS No.: 108577-34-0

Cat. No.: B2995405

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Executive Summary & Theoretical Framework

In the development of chlorinated organic intermediates—such as C₁₄H₉ClO₃ (a formula characteristic of substituted anthraquinones like 2-chloro-1,4-dihydroxyanthraquinone)—establishing bulk purity is distinct from establishing molecular identity. While High-Resolution Mass Spectrometry (HRMS) confirms the molecular formula, it often fails to detect inorganic salts or non-ionizable impurities that skew gravimetric accuracy in drug formulation.

This guide compares the "Gold Standard" (Combustion Analysis) against modern instrumental alternatives, providing a validated workflow for researchers who must meet the rigorous ±0.4% acceptance criteria mandated by journals like J. Org. Chem. and Angew. Chem..

The Theoretical Baseline (The "Truth" Value)

Before any experimental validation, the theoretical composition must be calculated using IUPAC standard atomic weights.

Target Formula: C₁₄H₉ClO₃

- Carbon (C):
- Hydrogen (H):
- Chlorine (Cl):

- Oxygen (O):
- Total Molecular Weight (MW):

Element	Theoretical Mass %	Acceptance Range ($\pm 0.4\%$)
Carbon	64.51%	64.11% – 64.91%
Hydrogen	3.48%	3.08% – 3.88%
Chlorine	13.60%	13.20% – 14.00%
Oxygen	18.41%	18.01% – 18.81%

Method A: Automated Combustion Analysis (The Gold Standard)

Status: Primary Validation Method for Bulk Purity.

The "Chlorine Problem" in Combustion

Standard CHN analyzers combust samples at $\sim 980^\circ\text{C}$. For non-halogenated compounds, gases pass through a reduction tube (Copper) to convert nitrogen oxides to N_2 . However, for $\text{C}_{14}\text{H}_9\text{ClO}_3$, the chlorine atom forms HCl and Cl_2 gas.

- Risk: Cl_2 gas reacts with the Copper reduction tube, forming CuCl_2 , which rapidly degrades the catalyst and skews Nitrogen data.
- Solution: A dedicated Silver (Ag) Wool Trap or a specific halogen scrubber must be inserted before the reduction zone.

Experimental Protocol

- Calibration: Calibrate using a chlorinated standard (e.g., p-chlorobenzoic acid) to verify the halogen trap efficiency.
- Weighing: Weigh 1.5–2.5 mg of dried $\text{C}_{14}\text{H}_9\text{ClO}_3$ into a tin capsule. (Note: Tin aids combustion via an exothermic flash).

- Combustion: Inject into the furnace at 980°C with excess Oxygen.
- Halogen Scavenging: The gas stream passes through a zone containing Silver Wool (heated to ~450°C).
 - Reaction:

(This removes Cl from the gas stream).
- Detection: Remaining gases (CO₂, H₂O, N₂) are separated via GC column and detected by Thermal Conductivity Detector (TCD).

Data Interpretation

If your Carbon value is low (e.g., 63.5% instead of 64.5%) but Hydrogen is high, your sample likely contains trapped solvent (water or dichloromethane). If all values are low, you have inorganic contamination (ash).

Method B: High-Resolution Mass Spectrometry (HRMS)[1]

Status: Primary Validation for Molecular Identity (Not Bulk Purity).

Mechanism

HRMS (typically Q-TOF or Orbitrap) measures the exact mass-to-charge ratio (m/z). For C₁₄H₉ClO₃, we look for the characteristic isotope pattern of Chlorine (

vs

in a 3:1 ratio).

Experimental Protocol

- Solvent: Dissolve 0.1 mg sample in Methanol (HPLC grade).
- Ionization: Electrospray Ionization (ESI) in Negative Mode (due to the phenolic -OH groups often found in C₁₄H₉ClO₃ isomers).

- Target Ion:

= 259.0162 (Monoisotopic).

The Limitation

HRMS is too sensitive. It can detect the target molecule even if the sample is 50% salt by weight. Therefore, HRMS cannot replace EA for establishing >95% purity required for biological assays.

Method C: Energy Dispersive X-Ray Spectroscopy (EDS)

Status: Rapid Screening / Qualitative Check.

Utility

EDS is an electron microscopy technique. It is generally unsuitable for accurate quantification of Light Elements (C, H, O) but excellent for confirming the Chlorine stoichiometry relative to Carbon roughly.

- Protocol: Place solid powder on carbon tape; image at 15kV.
- Verdict: Use only to confirm the presence of Cl if EA is unavailable. Do not use for publication purity data.

Comparative Analysis & Decision Matrix

The following table contrasts the three methods specifically for the analysis of $C_{14}H_9ClO_3$.

Feature	Combustion Analysis (EA)	HRMS (Orbitrap/Q-TOF)	EDS (SEM)
Primary Output	Weight % of C, H, Cl	Exact Mass & Isotope Pattern	Elemental Ratio (Surface)
Precision	High (<0.3% variance)	High (<5 ppm mass error)	Low (\pm 5-10%)
Sample Req.	2–5 mg (Destructive)	<0.1 mg (Destructive)	<1 mg (Non-destructive)
Chlorine Handling	Requires Ag Trap	Excellent (Isotope ID)	Good (Clear Peak)
Detects Solvents?	Yes (via H/C ratio skew)	No (usually invisible)	No
Detects Inorganics?	Yes (Low % totals)	No (Ion suppression)	Yes (Visible residues)
Cost per Run	Low (\$)	High (\$)	Medium (\$)

Visualizations

Figure 1: The Modified Combustion Workflow for Chlorinated Organics

This diagram illustrates the critical placement of the Silver Trap to prevent sensor corrosion.



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Caption: Workflow ensuring Chlorine removal via Ag-Wool prior to reduction, preventing catalyst poisoning.

Figure 2: Analytical Decision Matrix

Logic flow for validating synthesis of $C_{14}H_9ClO_3$.



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Caption: Step-by-step logic for troubleshooting purity issues using HRMS and EA data combined.

References

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